

Proper Disposal of Boc-Phe(4-Br)-OH: A Step-by-Step Guide

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Compound of Interest

Compound Name: Boc-Phe(4-Br)-OH

Cat. No.: B613734

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **Boc-Phe(4-Br)-OH** (N-Boc-4-bromo-L-phenylalanine), a halogenated amino acid derivative commonly used in peptide synthesis.

Immediate Safety and Handling Precautions

Before handling **Boc-Phe(4-Br)-OH**, it is imperative to be familiar with its potential hazards and to use appropriate personal protective equipment (PPE). While it is not classified as hazardous by OSHA, it may cause irritation upon contact.^[1]

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield should be worn.^{[2][3]}
- Hand Protection: Use nitrile or other chemically resistant gloves.^{[2][3]}
- Body Protection: A laboratory coat is essential to prevent skin contact.^[3]
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator is recommended.^{[1][3]}

Always work in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.^[1] Avoid direct contact with skin and eyes.^[1]

Spill and Emergency Procedures

In the event of a spill, immediate and appropriate action is necessary to ensure safety and minimize environmental contamination.

Spill Response:

- **Small Spills:** For minor spills, carefully sweep up the solid material and place it into a suitable, labeled container for disposal in accordance with local regulations.[\[1\]](#)
- **Large Spills:** In the case of a larger spill, also sweep or shovel the material into an appropriate container for disposal.[\[1\]](#) It is crucial to prevent the chemical from entering drains or waterways.[\[1\]](#)

Emergency Contact:

- In case of skin contact, wash the affected area immediately with soap and plenty of water.[\[2\]](#)
- For eye contact, flush the eyes with copious amounts of water for at least 15 minutes.[\[2\]](#)
- If inhaled, move to an area with fresh air.[\[2\]](#)
- Should ingestion occur, rinse the mouth with water.[\[2\]](#)

In all cases of significant exposure, seek medical attention.[\[2\]](#)

Detailed Disposal Protocol for Boc-Phe(4-Br)-OH

The disposal of **Boc-Phe(4-Br)-OH** must adhere to all local, state, and federal regulations. As a halogenated organic compound, it requires specific disposal procedures.[\[2\]](#)[\[4\]](#)

Step 1: Waste Identification and Segregation Properly identify the waste as a halogenated organic solid.[\[2\]](#) This is a critical step as halogenated waste must be segregated from non-halogenated waste streams to ensure proper disposal, which often involves incineration at regulated facilities.[\[4\]](#) Do not mix with other waste streams such as acids, bases, or oxidizers.
[\[2\]](#)

Step 2: Containerization Use a dedicated and clearly labeled hazardous waste container for halogenated organic solids.[2][4] The container should be sealable and made of a compatible material, such as plastic or glass.[2] Ensure the container is kept closed except when adding waste.[2]

Step 3: Labeling Label the waste container with the full chemical name, "**Boc-Phe(4-Br)-OH**" or "N-Boc-4-bromo-L-phenylalanine," and indicate that it is a halogenated organic solid.[2][4]

Step 4: Storage Store the waste container in a designated satellite accumulation area within the laboratory.[5] The storage area should be cool, dry, and well-ventilated.[1]

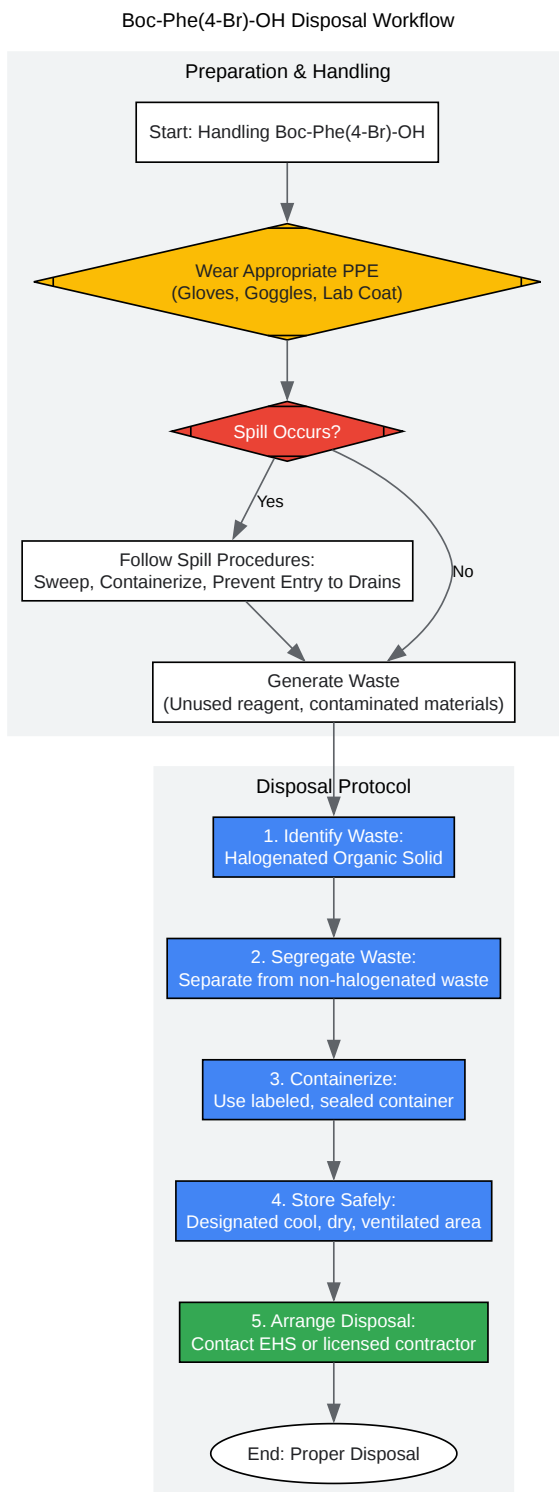
Step 5: Disposal Request Once the waste container is ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[2]

Summary of Key Data for Boc-Phe(4-Br)-OH

| Property | Value | Source |
|-------------------|---|--------|
| Chemical Name | N-Boc-4-bromo-L-phenylalanine | [1] |
| CAS Number | 62129-39-9 | [6] |
| Molecular Formula | C ₁₄ H ₁₈ BrNO ₄ | [1][6] |
| Molecular Weight | 344.20 g/mol | [6] |
| Appearance | Solid (Off-white to light brown powder) | [7] |
| Storage Class | 11 - Combustible Solids | [6] |

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Boc-Phe(4-Br)-OH**.



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Caption: Disposal decision workflow for **Boc-Phe(4-Br)-OH**.

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